Stability Profile & Handling Protocol: 2-Bromo-5-chloro-3-iodobenzaldehyde

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Compound of Interest

Compound Name:	*2-Bromo-5-chloro-3-iodobenzaldehyde*
Cat. No.:	*B12860088*

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CAS: 1823624-80-1 | Technical Whitepaper

Executive Summary

This technical guide addresses the stability, handling, and storage requirements for **2-Bromo-5-chloro-3-iodobenzaldehyde** (BCIB). As a tri-halogenated aromatic aldehyde, BCIB serves as a high-value scaffold for complex cross-coupling reactions (Suzuki, Sonogashira, Buchwald-Hartwig). However, its specific substitution pattern renders it susceptible to two primary degradation pathways: photo-induced dehalogenation (specifically of the C-I bond) and aerobic autoxidation of the formyl group.

Failure to mitigate these risks results in the formation of 2-bromo-5-chloro-3-iodobenzoic acid or de-iodinated byproducts, compromising downstream catalytic cycles. This guide provides a self-validating protocol for maintaining compound integrity.

Chemical Identity & Physicochemical Profile[1][2][3][4][5][6]

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Property	Specification
Chemical Name	2-Bromo-5-chloro-3-iodobenzaldehyde
CAS Number	1823624-80-1
Molecular Formula	$C_7H_3BrClIO$
Molecular Weight	345.36 g/mol
Appearance	Off-white to pale yellow solid (Pure); Darkens upon degradation
Solubility	Soluble in DCM, THF, DMSO; Sparingly soluble in water
Primary Hazards	Skin/Eye Irritant, Air Sensitive, Light Sensitive

Mechanistic Stability Analysis

To preserve BCIB, researchers must understand the causality of its degradation. The molecule contains two "weak points" that react under ambient conditions.

Photolytic Instability (The C-I Bond)

The carbon-iodine (C-I) bond is the weakest bond in the molecule, with a bond dissociation energy (BDE) of approximately 53 kcal/mol.

- Mechanism: Exposure to UV or short-wavelength visible light (blue/violet) excites the molecule, leading to homolytic cleavage of the C-I bond.[1]
- Result: This generates an aryl radical and an iodine radical (

).[1] The iodine radicals recombine to form molecular iodine (

  ), causing the sample to turn brown/purple. The aryl radical abstracts hydrogen from solvents or moisture, leading to de-iodination (formation of 2-bromo-5-chlorobenzaldehyde).

Oxidative Instability (The Formyl Group)

Aldehydes are inherently prone to autoxidation in the presence of atmospheric oxygen.

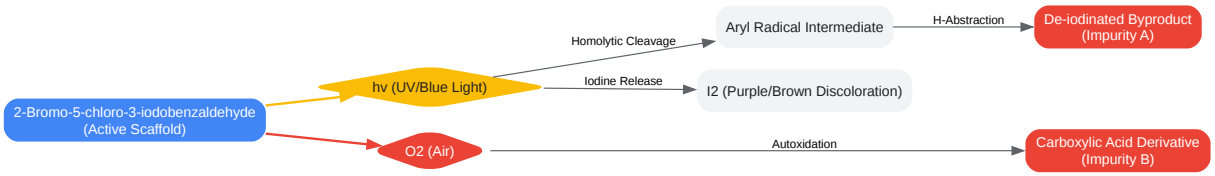
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- Mechanism: A radical chain reaction initiates where a peroxy radical abstracts the formyl hydrogen.

- Result: Conversion to the corresponding carboxylic acid (2-Bromo-5-chloro-3-iodobenzoic acid). This impurity is particularly detrimental in base-sensitive coupling reactions, as it consumes stoichiometric base and can poison palladium catalysts.

Degradation Pathways Visualization

The following diagram illustrates the competing degradation pathways that must be inhibited.



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Figure 1: Mechanistic pathways for photo-dehalogenation and aerobic oxidation of BCIB.

Handling & Storage Protocols

This protocol is designed to be self-validating: if the compound changes color (darkens), the protocol has been breached.

Receiving & Initial Inspection

Upon receipt of CAS 1823624-80-1:

- Visual Check: The solid should be off-white or pale yellow. A brown tint indicates iodine liberation (light damage). A white crust at the seal may indicate acid formation (air damage).

- Aliquot Immediately: Do not store the bulk container for repeated opening. In an inert atmosphere glovebox or glovebag, aliquot the material into single-use vials.

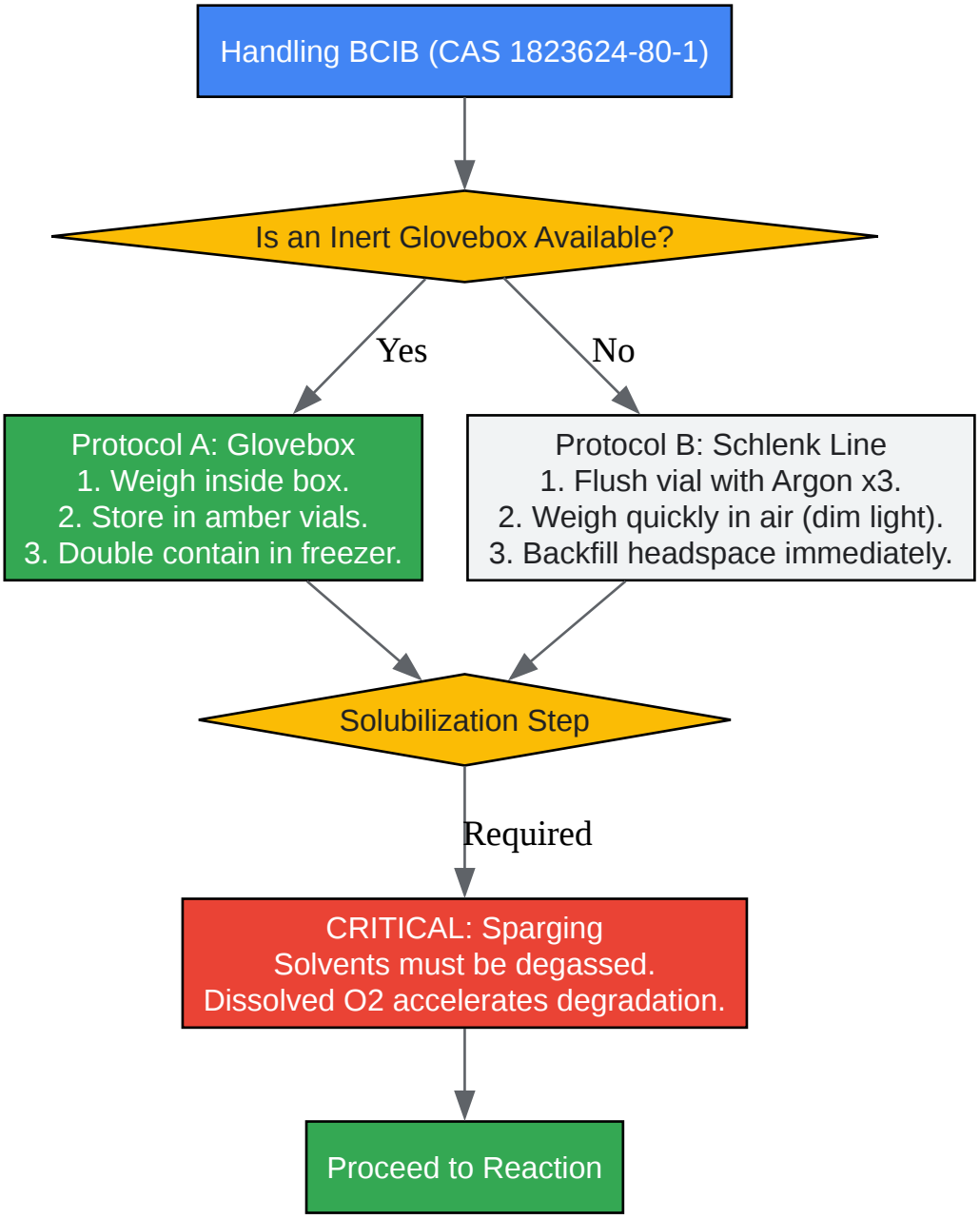
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Storage Conditions (The "Golden Rules")

- Temperature: Store at -20°C (Freezer). Low temperature kinetically inhibits the autoxidation rate.
- Atmosphere:Argon or Nitrogen. Argon is preferred as it is heavier than air and provides a better "blanket" for the solid in vials.
- Container:Amber glass vials with PTFE-lined screw caps. The amber glass filters out UV/blue light (wavelengths <450 nm). Parafilm is insufficient for long-term air exclusion; use electrical tape or shrink bands over the cap.

Handling Workflow (Decision Tree)

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Figure 2: Decision matrix for handling BCIB based on available laboratory infrastructure.

Analytical Monitoring

To validate the integrity of the compound before use in critical steps (e.g., GMP synthesis or late-stage coupling), use the following methods.

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Rapid Quality Check (TLC)

- Stationary Phase: Silica Gel 60 F254.
- Mobile Phase: Hexanes:Ethyl Acetate (80:20).
- Detection: UV (254 nm).
- Observation: The aldehyde will be the major spot.
  - Impurity A (Acid): Stays at the baseline or has very low Rf (streak).
  - Impurity B (De-iodo): Will have a slightly different Rf (usually higher) and may not quench fluorescence as strongly as the heavy iodo-analog.

Quantitative Verification (1H NMR)

Dissolve ~5 mg in $CDCl_3$ (ensure solvent is not acidic; filter through basic alumina if unsure).

- Aldehyde Peak: Look for a singlet at ~10.0 - 10.4 ppm. Integration should be 1.0 relative to aromatic protons.
- Degradation Sign: Disappearance of the aldehyde peak and appearance of a broad acidic proton (>11 ppm) indicates oxidation. Shift in aromatic coupling patterns indicates de-halogenation.

References

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Sources

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